

1-O-Hexadecylglycerol solubility and storage

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Compound Focus: 1-O-Hexadecylglycerol

CAS No.: 6145-69-3

Cat. No.: S590367

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Handling, Storage, and Physical Properties

For quick reference, here are the key details for safe storage and handling of **1-O-Hexadecylglycerol**.

Property	Specification / Guidance
Recommended Storage	Tightly closed in a dry, cool, and well-ventilated place [1].
Specific Storage Temp.	-20°C [2].
Physical State (at room temp.)	Solid (based on melting point) [2].
Melting Point	60-65°C [2].
Density	0.92 g/cm ³ [1].
Flash Point	223°C [1].
Incompatibilities	Store apart from foodstuff containers or incompatible materials [1].

Solubility and Data Gaps

A significant gap exists in the publicly available data for **1-O-Hexadecylglycerol**:

- **Solubility Data:** Quantitative solubility data in common solvents (e.g., water, DMSO, ethanol) is **not available** in the current search results [1].
- **Experimental Determination:** You will likely need to determine solubility empirically for your specific experimental conditions. A general protocol is suggested below.

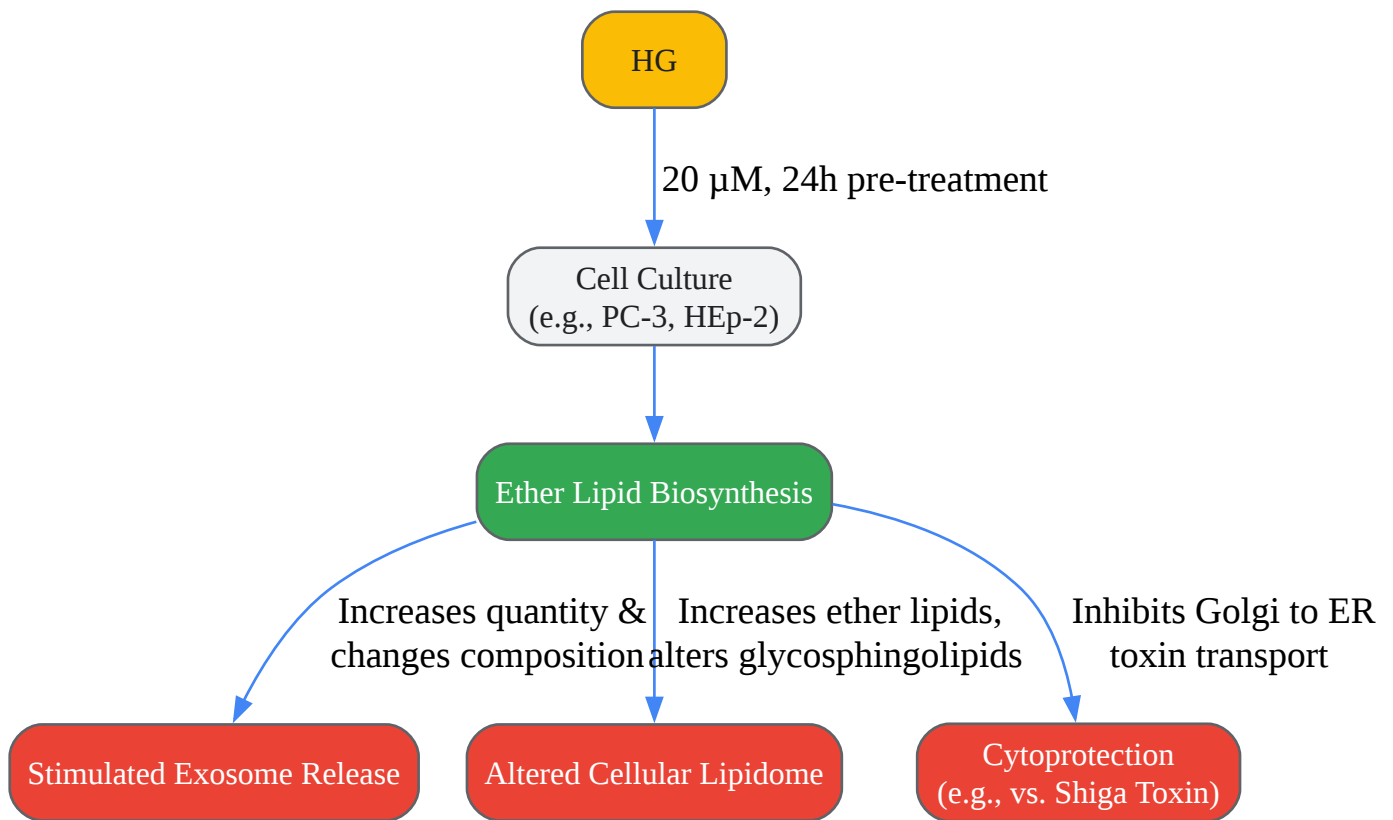
Suggested Protocol: Empirical Solubility Determination

This standard method can help you determine solubility in your lab.

- **Preparation:** Place a small, weighed amount (e.g., 1-5 mg) of **1-O-Hexadecylglycerol** into a vial.
- **Solvent Addition:** Gradually add your solvent of choice (e.g., DMSO, ethanol) in small increments (e.g., 10-50 μL).
- **Agitation:** After each addition, vortex the mixture vigorously for 30-60 seconds. For more stubborn dissolution, you can gently warm the vial in a water bath (not exceeding the melting point of 60-65°C).
- **Observation:** Visually inspect the solution for complete dissolution of solid particles.
- **Calculation:** Continue until complete dissolution is achieved. The solubility can be calculated as mass of compound per volume of solvent (e.g., mg/mL).

Experimental Context and Workflow

1-O-Hexadecylglycerol is not just a chemical of interest; it is a bioactive precursor used to modulate cellular processes in research. The diagram below illustrates a typical experimental workflow and the biological role of this compound.



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This workflow is based on established protocols from the literature [3] [4] [5]:

- **Cell Culture & Treatment:** Grow cells (like human prostate cancer PC-3 cells or HEp-2 cells) in standard media. Pre-treat cells with **20 μM 1-O-Hexadecylglycerol** (often dissolved in ethanol) for 24 hours. After pretreatment, wash cells and incubate further in serum-free media containing the compound for 17-19 hours to collect exosomes or analyze effects [3].
- **Key Findings:** Treatment leads to a measurable increase in cellular ether lipids, which in turn stimulates exosome release, causes major changes in the overall cellular lipidome, and can protect cells against certain toxins like Shiga toxin [3] [4] [5].

Frequently Asked Questions

Q1: What is the primary research application of 1-O-Hexadecylglycerol? It is widely used as an **ether lipid precursor** to increase cellular levels of ether lipids (like plasmalogens) and study their role in biological processes such as exosome release, intracellular transport, and cell signaling [3] [4].

Q2: Does 1-O-Hexadecylglycerol affect cell viability? Based on studies, a 24-hour treatment with 20 μM concentration did not show major effects on growth or viability in HEP-2 and PC-3 cells, indicating it is well-tolerated at this standard research dose [3] [4].

Q3: I need to dispose of this compound. What should I do? The safety sheet recommends disposal at a licensed chemical destruction plant or by controlled incineration. Do not contaminate water, food, or feed. Contaminated packaging should be triple-rinsed and recycled or disposed of properly [1].

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